

An In-depth Technical Guide to 1,1-Dimethoxybutane

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Compound of Interest

Compound Name: 1,1-Dimethoxybutane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,1-dimethoxybutane**, including its chemical identifiers, physicochemical properties, and key applications in organic synthesis. Detailed experimental protocols and visual diagrams are included to support research and development activities.

Chemical Identifiers

1,1-Dimethoxybutane is an organic compound classified as an acetal. It is also known as butanal dimethyl acetal. Below is a summary of its key identifiers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Identifier	Value
CAS Number	4461-87-4[1][2][3][4]
Molecular Formula	C6H14O2[1][2][3][4]
Molecular Weight	118.176 g/mol [1][2][4]
IUPAC Name	1,1-dimethoxybutane[3][5]
Synonyms	Butane, 1,1-dimethoxy-; Butanal dimethyl acetal; Dimethoxybutane[1][2]
InChI	InChI=1S/C6H14O2/c1-4-5-6(7-2)8-3/h6H,4-5H2,1-3H3[2]
InChIKey	DZKUKLGGGNLHNY-UHFFFAOYSA-N[2]
Canonical SMILES	CCCC(OC)OC[1][2][3][4]
EC Number	686-190-1[1]
DSSTox Substance ID	DTXSID60196251[1]

Physicochemical Properties

The physical and chemical properties of **1,1-dimethoxybutane** are crucial for its handling, storage, and application in experimental settings.

Property	Value
Boiling Point	111.9 °C at 760 mmHg[1]
Density	0.84 g/cm ³ [1]
Flash Point	10.1 °C[1]
Vapor Pressure	26.3 mmHg at 25°C[1]
Refractive Index	1.389[1]
XLogP3	1.3[1]
Hydrogen Bond Donor Count	0[1]
Hydrogen Bond Acceptor Count	2[1]
Rotatable Bond Count	4[1]
Exact Mass	118.099379685[1]
Enthalpy of Formation (Liquid)	-351. ± 1. kJ/mol[6]

Role in Organic Synthesis

The primary application of **1,1-dimethoxybutane** in organic synthesis is as a protecting group for aldehydes.[7] The acetal group is stable in neutral to strongly basic conditions, which allows for chemical modifications on other parts of a molecule without affecting the carbonyl group.[7] This is particularly useful in reactions involving strong nucleophiles or bases, such as Grignard reagents or organolithium compounds.[7] The acetal can be easily removed to regenerate the aldehyde under acidic conditions.[7]

Caption: Role of **1,1-Dimethoxybutane** as a protecting group.

Experimental Protocols

Synthesis of **1,1-Dimethoxybutane** from Butyraldehyde and Methanol

This protocol describes a common method for the synthesis of **1,1-dimethoxybutane**.[8]

Materials:

- Butyraldehyde
- Methanol (anhydrous)
- Acid catalyst (e.g., p-toluenesulfonic acid or Amberlyst-15)
- Anhydrous sodium sulfate or magnesium sulfate
- Dean-Stark apparatus (optional, for water removal)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Distillation apparatus

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add butyraldehyde and an excess of anhydrous methanol (typically 2-3 equivalents).
- Add a catalytic amount of the acid catalyst to the mixture.
- The reaction mixture is heated to reflux with continuous stirring. The progress of the reaction can be monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).
- To drive the equilibrium towards the product, the water formed during the reaction is removed. This can be achieved by using a Dean-Stark apparatus or by adding a dehydrating agent to the reaction mixture.
- Once the reaction is complete, the mixture is cooled to room temperature.
- The acid catalyst is neutralized by adding a mild base (e.g., sodium bicarbonate solution).
- The excess methanol is removed by distillation.

- The crude product is washed with water to remove any remaining water-soluble impurities.
- The organic layer is dried over an anhydrous drying agent like sodium sulfate or magnesium sulfate.
- The final product, **1,1-dimethoxybutane**, is purified by fractional distillation.

Caption: Synthesis workflow for **1,1-dimethoxybutane**.

Applications in Drug Development

Derivatives of **1,1-dimethoxybutane** are valuable intermediates in the synthesis of pharmaceuticals. For instance, 4-chloro-**1,1-dimethoxybutane** is a key building block in the synthesis of triptan-class drugs used for treating migraines, such as sumatriptan.[9] The protected aldehyde functionality allows for selective reactions at other positions of the molecule.

Safety and Handling

1,1-Dimethoxybutane is classified as an extremely flammable liquid and vapor.[2] It is essential to handle this chemical with appropriate safety precautions in a well-ventilated area, away from heat, sparks, open flames, and other ignition sources.[2] Personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn.[2]

Precautionary Statements:

- Keep container tightly closed.[2]
- Ground and bond container and receiving equipment.[2]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2]
- Use non-sparking tools.[2]
- Take action to prevent static discharges.[2]

In case of skin contact, immediately remove all contaminated clothing and rinse the skin with water.[2] For inhalation, move the person to fresh air. If on skin or hair, take off immediately all

contaminated clothing and rinse skin with water or shower.[2] Store in a well-ventilated place and keep cool.[2]

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